

# NH<sub>3</sub> SO<sub>3</sub> reaction pathway ammonium bisulfate

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## Compound Focus: Ammonium bisulfate

CAS No.: 7803-63-6

Cat. No.: S573663

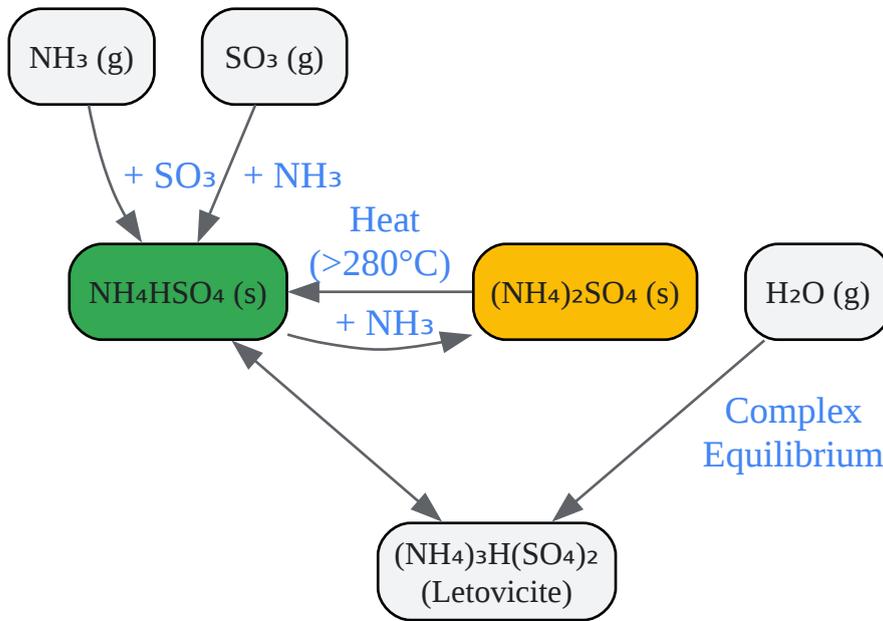
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## Core Reaction and Properties

The primary reaction involves the direct combination of gaseous ammonia and sulfur trioxide to form solid **ammonium bisulfate** [1]:  $\text{NH}_3(\text{g}) + \text{SO}_3(\text{g}) \rightarrow \text{NH}_4\text{HSO}_4(\text{s})$

This exothermic reaction is a significant source of trouble in the **Selective Catalytic Reduction (SCR)** systems used for NO<sub>x</sub> removal, where excess ammonia reacts with SO<sub>3</sub> in the flue gas [1]. A related compound, ammonium sulfate ((NH<sub>4</sub>)<sub>2</sub>SO<sub>4</sub>), can form under different conditions and may undergo thermal decomposition to produce ABS [2]:  $(\text{NH}_4)_2\text{SO}_4(\text{s}) \rightarrow \text{NH}_4\text{HSO}_4(\text{s}) + \text{NH}_3(\text{g})$

The following diagram illustrates the reaction pathways and equilibrium relationships, including the formation of related sulfate species.



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Reaction pathways for **ammonium bisulfate** formation and related species.

## Key Quantitative Data and Characteristics

Understanding the quantitative behavior of ABS is crucial for predicting and controlling its formation in industrial processes.

**Table 1: Formation and Decomposition Temperature Ranges [1]**

Process	Typical Temperature Range	Context & Notes
Formation	SCR operating range	Occurs in flue gas when NH <sub>3</sub> and SO <sub>3</sub> are present.
Deposition	250–300 °C	Temperature range where ABS condenses and sticks to equipment.
Decomposition	>280 °C	Begins to decompose back to NH <sub>3</sub> and SO <sub>3</sub> ; complete at higher temperatures.

Table 2: Key Physical and Chemical Properties of ABS [3] [2]

Property	Value / Description
Chemical Formula	(NH <sub>4</sub> )HSO <sub>4</sub> / H <sub>5</sub> NO <sub>4</sub> S
Molar Mass	115.11 g/mol
Appearance	White crystalline solid
Melting Point	147 °C
Density	1.78–1.79 g/mL
Water Solubility	Very soluble (~115.1 mg/mL at 20 °C)
Hazards	Corrosive (H314), hygroscopic, decomposes to toxic fumes (SO <sub>x</sub> , NH <sub>3</sub> , NO <sub>x</sub> ) upon heating.

## Experimental Analysis and Detection

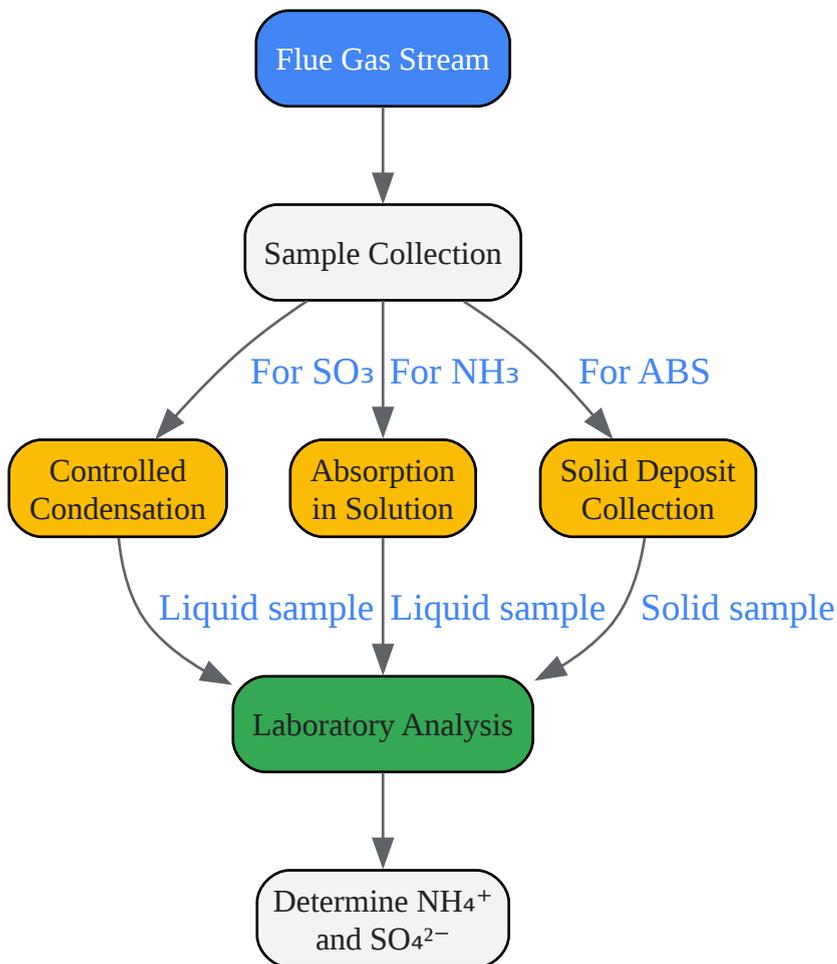
Accurate detection and quantification of ABS and its precursors are essential for research and industrial monitoring.

Table 3: Collection and Analytical Methods for ABS and Related Species [1]

Target Analyte	Sampling/Collection Method	Analytical Technique
ABS (Gas Phase)	Spiral quartz tube, Quartz wool, Glass beads, Electric Low-Pressure Impactor (ELPI)	FT-IR (qualitative), Chemical analysis for NH <sub>4</sub> <sup>+</sup> and SO <sub>4</sub> <sup>2-</sup>
SO <sub>3</sub> (g)	Controlled condensation, Isopropanol absorption, Spiral tube method	Spectrophotometry, Ion Chromatography, Titration

Target Analyte	Sampling/Collection Method	Analytical Technique
NH <sub>3</sub> (g)	Lye absorption, Continuous Emission Monitoring System (CEMS)	Indophenol Blue Spectrophotometry, Ammonia Ion Meter
ABS (in Ash/Solid)	Collection of solid deposits	FT-IR, X-ray Diffraction (XRD), Elemental Analysis (N/S via XRF or EDX)

The experimental workflow for studying ABS formation and decomposition involves specific steps for sample handling and data interpretation.



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*Workflow for sampling and analyzing ABS and its precursors from flue gas.*

### Key Analytical Workflow Steps:

- **Sampling:** Use spiral quartz tubes or quartz wool to collect ABS by promoting condensation [1]. Isopropanol absorption is standard for SO<sub>3</sub> sampling [1].
- **Analysis:** Dissolve samples and measure NH<sub>4</sub><sup>+</sup> and SO<sub>4</sub><sup>2-</sup> concentrations [1]. Use the molar ratio to determine composition:
  - If SO<sub>4</sub><sup>2-</sup> / NH<sub>4</sub><sup>+</sup> ≈ 1, the product is primarily ABS.
  - If SO<sub>4</sub><sup>2-</sup> / NH<sub>4</sub><sup>+</sup> ≈ 0.5, the product is primarily ammonium sulfate ((NH<sub>4</sub>)<sub>2</sub>SO<sub>4</sub>) [1].
- **Characterization:** Use FT-IR to identify functional groups, though it can be qualitative and suffer from overlapping peaks [1]. X-ray Diffraction (XRD) identifies crystalline phases in solid deposits [1].

## Industrial Impact and Mitigation

In industrial settings, ABS formation poses significant operational challenges:

- **Catalyst Deactivation:** In SCR systems, ABS deposits on the catalyst surface, physically blocking active sites and reacting with metal oxides, leading to decreased denitrification efficiency and catalyst poisoning [1].
- **Air Preheater Fouling:** ABS is sticky in its deposition temperature range (250–300°C) and causes severe fouling and plugging of air preheaters, reducing thermal efficiency and increasing maintenance costs [1].
- **Corrosion:** ABS is acidic and corrosive, contributing to equipment degradation [1].

Mitigation strategies focus on controlling flue gas chemistry, such as optimizing ammonia injection to minimize slip and using sulfur-tolerant catalysts.

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## References

1. Status and development for detection and control of ammonium ... [pmc.ncbi.nlm.nih.gov]
2. - Wikipedia Ammonium bisulfate [en.wikipedia.org]
3. | 7803-63-6 Ammonium bisulfate [chemicalbook.com]

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